

safe handling and storage procedures for "4-tert-Butyl-2-nitrophenol"

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-tert-Butyl-2-nitrophenol**

Cat. No.: **B1265401**

[Get Quote](#)

Technical Support Center: 4-tert-Butyl-2-nitrophenol

This guide provides essential safety information, handling procedures, and storage requirements for **4-tert-Butyl-2-nitrophenol**. It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-tert-Butyl-2-nitrophenol**?

A1: **4-tert-Butyl-2-nitrophenol** is classified as a hazardous substance. The primary hazards include:

- Skin Irritation (Category 2): Causes skin irritation upon contact.[\[1\]](#)
- Serious Eye Irritation (Category 2/2A): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To minimize exposure risk, the following personal protective equipment (PPE) should be worn at all times:

- Hand Protection: Wear protective gloves.
- Eye/Face Protection: Use safety glasses with side-shields or a face shield.
- Body Protection: Wear a lab coat or other suitable protective clothing.[1]
- Respiratory Protection: If dusts are generated, use a P2 filter-type respirator.

Q3: What are the immediate first aid measures in case of accidental exposure?

A3: In the event of an exposure, follow these first aid guidelines:

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell.[1]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. If wearing contact lenses, remove them if it is easy to do so and continue rinsing. If eye irritation persists, get medical attention.[1]
- If Swallowed: Rinse the mouth with water. Immediately seek medical attention.[1]

Q4: How should I properly store **4-tert-Butyl-2-nitrophenol** in the laboratory?

A4: Proper storage is crucial for maintaining the stability and safety of the compound. Follow these storage conditions:

- Keep the container tightly closed.[1]
- Store in a cool, dry, and well-ventilated area.[1][2]
- Protect from light and air exposure.[1]

- Some suppliers recommend storage at 2-8°C.[3]
- It is also advised to store the compound under an inert gas.[1]

Q5: What substances are incompatible with **4-tert-Butyl-2-nitrophenol**?

A5: Avoid contact with oxidizing agents.[1] Phenolic compounds, in general, can also react as weak organic acids and are incompatible with strong reducing agents, hydrides, nitrides, and alkali metals.[4][5]

Q6: What should I do in case of a spill?

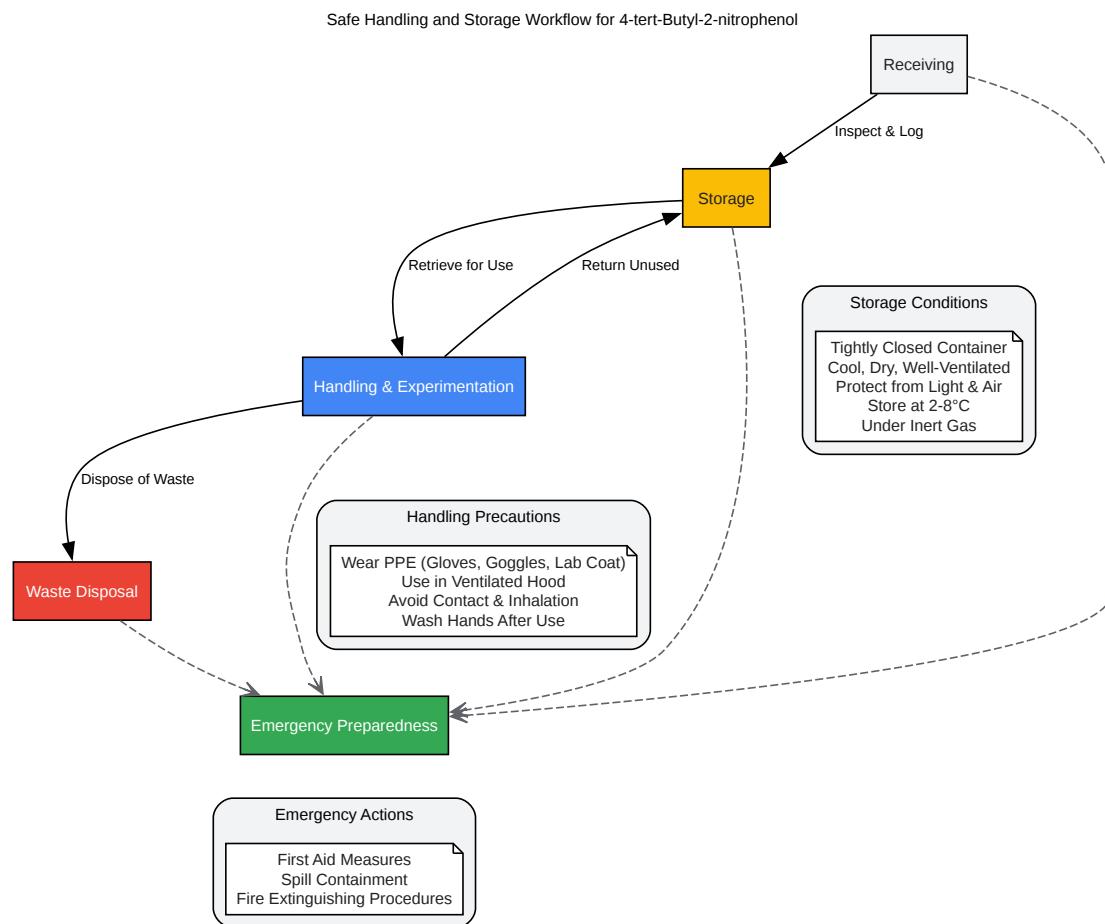
A6: In the event of a spill, ensure the area is well-ventilated and wear appropriate PPE. Suppress any dust or vapors with a water spray. Contain the spill using an inert absorbent material like vermiculite and dispose of it as hazardous waste.[2] Prevent the product from entering drains.[1]

Quantitative Data Summary

| Property | Value | Source |
|---------------------|------------------------|--------|
| Melting Point | 27 - 29 °C | |
| Boiling Point | 97 °C at 1 hPa | |
| Density | 1.12 g/mL at 25 °C | [3][6] |
| Storage Temperature | 2 - 8 °C (recommended) | [3] |

Experimental Workflow: Safe Handling and Storage Lifecycle

The following diagram outlines the key stages for the safe handling and storage of **4-tert-Butyl-2-nitrophenol**, from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **4-tert-Butyl-2-nitrophenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]
- 2. 2-(Tert-butyl)-4-nitrophenol | 6683-81-4 | Benchchem [benchchem.com]
- 3. 4-tert-Butyl-2-nitrophenol | 3279-07-0 [chemicalbook.com]
- 4. 3-Nitrophenol | 554-84-7 [chemicalbook.com]
- 5. 3-Nitrophenol | 554-84-7 [m.chemicalbook.com]
- 6. srinivasapetrochemicals.in [srinivasapetrochemicals.in]
- To cite this document: BenchChem. [safe handling and storage procedures for "4-tert-Butyl-2-nitrophenol"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265401#safe-handling-and-storage-procedures-for-4-tert-butyl-2-nitrophenol\]](https://www.benchchem.com/product/b1265401#safe-handling-and-storage-procedures-for-4-tert-butyl-2-nitrophenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com